

Measuring PI(4,5)P2 Levels in Live Cells: Application Notes and Protocols

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Compound of Interest

Compound Name: *phosphatine*
CAS No.: 102087-56-9
Cat. No.: B1166257

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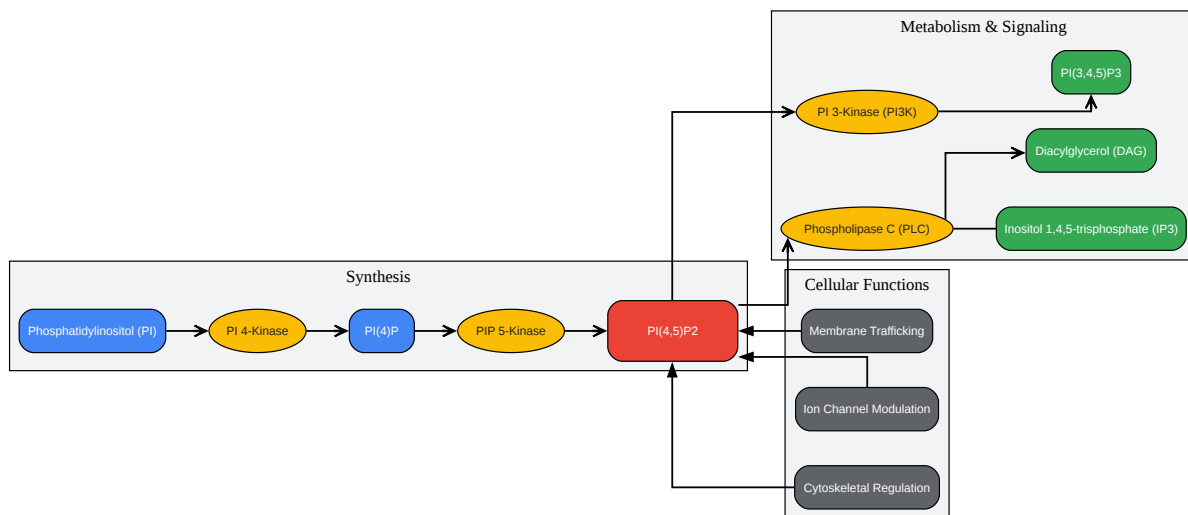
Introduction

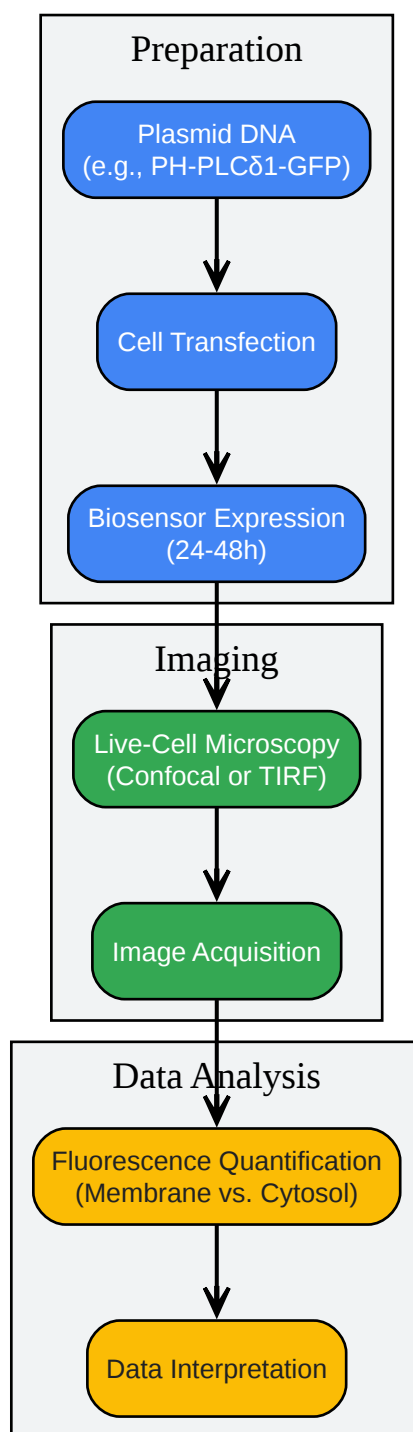
Phosphatidylinositol 4,5-bisphosphate (PI(4,5)P2) is a low-abundance phospholipid, primarily localized to the inner leaflet of the plasma membrane, that plays a critical role in a multitude of cellular processes.[1][2][3] It acts as a key signaling molecule, a substrate for second messenger generation, and a regulator of the cytoskeleton, ion channels, and membrane trafficking.[4][5] Dysregulation of PI(4,5)P2 metabolism is implicated in various diseases, making the accurate measurement of its levels in live cells crucial for both basic research and drug development.[1][2]

These application notes provide a comprehensive overview of the current methods for measuring PI(4,5)P2 dynamics in living cells, with a focus on genetically encoded fluorescent biosensors. Detailed protocols for their application, data acquisition, and analysis are presented to guide researchers in quantitative live-cell imaging of this vital signaling lipid.

PI(4,5)P2 Signaling Pathway

The cellular levels of PI(4,5)P₂ are tightly regulated by a network of kinases and phosphatases. It is synthesized from phosphatidylinositol 4-phosphate (PI4P) and can be hydrolyzed by phospholipase C (PLC) into the second messengers inositol 1,4,5-trisphosphate (IP₃) and diacylglycerol (DAG), or phosphorylated by phosphoinositide 3-kinase (PI3K) to generate phosphatidylinositol 3,4,5-trisphosphate (PIP₃).^{[3][4][5][6]}





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- [6. discovery.ucl.ac.uk \[discovery.ucl.ac.uk\]](#)
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